

Synthesis and Characterization of Sodium 2-Ethylhexyl Sulfate: A Technical Guide

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Compound of Interest

Compound Name: sodium;2-ethylhexyl sulfate

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This technical guide provides a comprehensive overview of the synthesis and characterization of sodium 2-ethylhexyl sulfate, an anionic surfactant with wide-ranging applications in industrial processes and potentially in pharmaceutical formulations as a wetting agent and emulsifier. This document details common synthetic routes, experimental protocols, and in-depth characterization methodologies.

Synthesis of Sodium 2-Ethylhexyl Sulfate

Sodium 2-ethylhexyl sulfate is commercially produced by the sulfation of 2-ethylhexanol, followed by neutralization with a sodium base. Laboratory-scale syntheses can be achieved through various methods, with the use of a sulfur trioxide-pyridine complex being a common approach.

Industrial Manufacturing Process

The industrial production of sodium 2-ethylhexyl sulfate typically involves a continuous sulfation reaction in a falling film reactor.^{[1][2]} In this process, 2-ethylhexyl alcohol and sulfur trioxide are reacted in a roughly 1:1 molar ratio.^[2] The reaction is highly exothermic and requires careful

temperature control, generally maintained between 30-60°C.[2] The resulting 2-ethylhexyl hydrogen sulfate is then neutralized with sodium hydroxide to yield the final product.[1][2]

Laboratory-Scale Synthesis

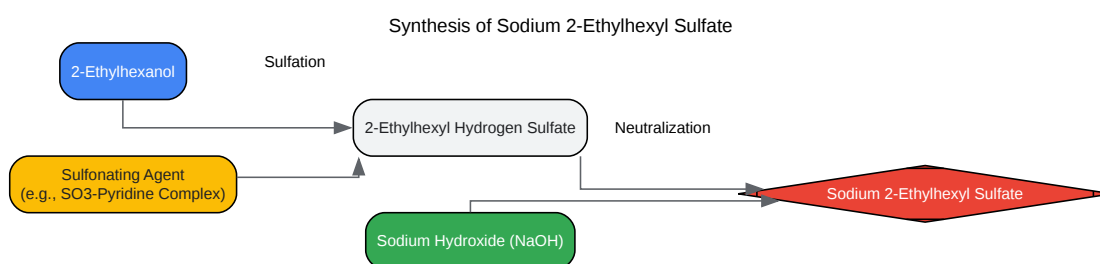
A common laboratory method for the synthesis of sodium 2-ethylhexyl sulfate involves the use of a sulfur trioxide-pyridine complex as the sulfonating agent. This method offers a milder and more controlled reaction compared to the use of fuming sulfuric acid.

Experimental Protocol: Synthesis via Sulfur Trioxide-Pyridine Complex

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2-ethylhexanol (1 equivalent) in a suitable anhydrous solvent such as pyridine or dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Sulfation:** Cool the solution in an ice bath. Prepare a solution of sulfur trioxide-pyridine complex (1.0-1.2 equivalents) in the same solvent and add it dropwise to the alcohol solution while maintaining the temperature below 10°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Neutralization:** Upon completion of the reaction, cool the mixture in an ice bath and slowly add a solution of sodium hydroxide (1 equivalent) in water or ethanol to neutralize the resulting 2-ethylhexyl hydrogen sulfate.
- **Isolation and Purification:** The product can be isolated by removal of the solvent under reduced pressure. The crude sodium 2-ethylhexyl sulfate can be purified by recrystallization from a suitable solvent system, such as ethanol/water or acetone/water, to remove unreacted starting materials and inorganic salts.[3][4]

A multi-stage synthesis using aminosulfonic acid and pyridine under microwave irradiation, followed by treatment with sodium carbonate and sodium sulfate, has also been reported.[1]

Synthesis Pathway



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Caption: General reaction scheme for the synthesis of sodium 2-ethylhexyl sulfate.

Characterization of Sodium 2-Ethylhexyl Sulfate

Thorough characterization is essential to confirm the identity, purity, and physicochemical properties of the synthesized sodium 2-ethylhexyl sulfate.

Physicochemical Properties

A summary of the key physicochemical properties of sodium 2-ethylhexyl sulfate is presented in Table 1.

Table 1: Physicochemical Properties of Sodium 2-Ethylhexyl Sulfate

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₇ NaO ₄ S	[1][5]
Molecular Weight	232.27 g/mol	[1][5]
Appearance	White to off-white powder/crystalline solid or clear, colorless to yellowish liquid	[1][5]
Solubility	Soluble in water	[1]
Density	1.12 g/mL at 20 °C (lit.)	[6]
Stability	Stable in weak acid and alkali, and hard water; hydrolyzes in strong acid.	[1]

Spectroscopic Analysis

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental NMR data for sodium 2-ethylhexyl sulfate is not readily available in the literature, predicted spectra provide valuable structural information.

Predicted ¹H NMR Spectrum:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~ 3.9 - 4.1	t	2H	-CH ₂ -O-SO ₃ ⁻
~ 1.5 - 1.7	m	1H	-CH(CH ₂ CH ₃)-
~ 1.2 - 1.5	m	8H	-CH ₂ - (butyl chain)
~ 0.8 - 1.0	t + t	6H	-CH ₃ (butyl chain) and -CH ₃ (ethyl group)

Predicted ¹³C NMR Spectrum:

Chemical Shift (ppm)	Assignment
~ 68 - 70	-CH ₂ -O-SO ₃ ⁻
~ 38 - 40	-CH(CH ₂ CH ₃)-
~ 28 - 32	-CH ₂ - (butyl chain)
~ 22 - 24	-CH ₂ - (butyl chain)
~ 13 - 15	-CH ₃ (butyl chain)
~ 10 - 12	-CH ₃ (ethyl group)

2.2.2. Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of sodium 2-ethylhexyl sulfate is expected to exhibit characteristic absorption bands for the alkyl and sulfate functional groups. An experimental spectrum is available from Rewo Chemische Werke.[\[4\]](#)

Table 2: Expected FTIR Absorption Bands for Sodium 2-Ethylhexyl Sulfate

Wavenumber (cm ⁻¹)	Vibration
2850 - 3000	C-H stretching (alkyl groups)
1450 - 1470	C-H bending (alkyl groups)
~1250	S=O asymmetric stretching (sulfate)
~1060	S=O symmetric stretching (sulfate)
~850	C-O-S stretching

2.2.3. Mass Spectrometry (MS)

Mass spectrometry can be used to confirm the molecular weight and to study the fragmentation pattern of the molecule. For anionic surfactants like sodium 2-ethylhexyl sulfate, electrospray ionization (ESI) is a suitable technique.

Expected Fragmentation Pattern:

The fragmentation of alkyl sulfates in mass spectrometry is expected to proceed through the loss of the alkyl chain or cleavage of the sulfate group. While a specific mass spectrum for sodium 2-ethylhexyl sulfate is not readily available, studies on related compounds like sodium bis(2-ethylhexyl)sulfosuccinate show fragmentation through the loss of the alkyl chains.^[7] For sodium 2-ethylhexyl sulfate, expected fragments would include the loss of the 2-ethylhexyl group and cleavage of the sulfate moiety.

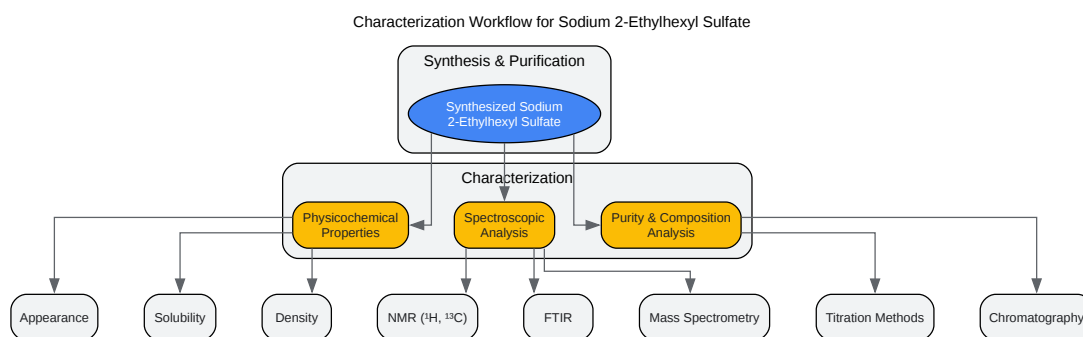
Purity and Compositional Analysis

The purity of synthesized sodium 2-ethylhexyl sulfate and the composition of commercial products can be determined using standard analytical methods.

Table 3: Analytical Methods for Quality Control

Parameter	Method	Standard Reference(s)
Anionic Active Matter	Two-phase titration	ISO 2271
Sodium Chloride	Potentiometric titration	GB/T 15963, ISO 894
Sodium Sulfate	Gravimetric or titrimetric methods	GB/T 15963, ISO 894
pH (of aqueous solution)	Potentiometry	GB/T 6368, ISO 4316

Experimental Workflow for Characterization



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